

Commercial Production of Diethylaluminum Chloride: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylaluminum chloride

Cat. No.: B1668794

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This technical guide provides a comprehensive overview of the commercial production of **Diethylaluminum chloride** (DEAC), a pivotal organoaluminum compound in various industrial applications, including Ziegler-Natta catalysis for polyolefin production and as a versatile reagent in organic synthesis. This document outlines the primary manufacturing processes, presents key technical data, details experimental protocols, and illustrates the chemical pathways involved.

Physicochemical Properties of Commercial-Grade Diethylaluminum Chloride

Commercial production of **Diethylaluminum chloride** focuses on delivering a high-purity product with consistent properties. The following table summarizes the typical physical and chemical characteristics of commercially available DEAC.^{[1][2]}

Property	Value
Appearance	Clear, colorless liquid
Molecular Formula	(C ₂ H ₅) ₂ AlCl
Molecular Weight	120.56 g/mol
CAS Number	96-10-6
Density at 20°C	~0.970 g/cm ³
Boiling Point	125-126 °C at 50 mmHg
Melting Point	-74 °C
Vapor Pressure	3 mmHg at 60 °C
Solubility	Soluble in aromatic and saturated aliphatic and cycloaliphatic hydrocarbons
Stability to Air	Ignites upon exposure
Stability to Water	Reacts violently
Aluminum Content	≥ 22.0 wt%
Chloride Content	Varies by grade, typically around 29 wt%

Commercial Manufacturing Processes

The industrial synthesis of **Diethylaluminum chloride** is primarily achieved through three main routes. These methods are designed for large-scale, efficient, and safe production.

Redistribution Reaction

This is one of the most common methods for commercial production. It involves the reaction of triethylaluminum (TEAL) with aluminum trichloride (AlCl₃). The reaction is driven to completion to yield DEAC.

Reaction: $2 \text{ (C}_2\text{H}_5\text{)}_3\text{Al} + \text{AlCl}_3 \rightarrow 3 \text{ (C}_2\text{H}_5\text{)}_2\text{AlCl}$ [3]

Reduction of Ethylaluminum Sesquichloride

Another significant industrial method involves the reduction of ethylaluminum sesquichloride ($(\text{C}_2\text{H}_5)_3\text{Al}_2\text{Cl}_3$) using an alkali metal, typically sodium.

Reaction: $2 (\text{C}_2\text{H}_5)_3\text{Al}_2\text{Cl}_3 + 3 \text{Na} \rightarrow 3 (\text{C}_2\text{H}_5)_2\text{AlCl} + \text{Al} + 3 \text{NaCl}$ [\[3\]](#)

Partial Chlorination of Triethylaluminum

This process involves the direct reaction of triethylaluminum with a chlorinating agent, such as hydrogen chloride (HCl). The stoichiometry is carefully controlled to favor the formation of DEAC.

Reaction: $(\text{C}_2\text{H}_5)_3\text{Al} + \text{HCl} \rightarrow (\text{C}_2\text{H}_5)_2\text{AlCl} + \text{C}_2\text{H}_6$ [\[3\]](#)

Experimental Protocols for Commercial-Scale Synthesis (Illustrative)

The following is a generalized protocol for the commercial production of **Diethylaluminum chloride** via the redistribution reaction, synthesized from publicly available information. Specific parameters will vary based on the manufacturer and plant design.

Objective: To produce high-purity **Diethylaluminum chloride** on a commercial scale.

Materials:

- Triethylaluminum (TEAL)
- Aluminum trichloride (AlCl_3), anhydrous
- Inert solvent (e.g., hexane, heptane)
- Dry nitrogen or argon gas

Equipment:

- Glass-lined or stainless steel jacketed reactor with an agitator, temperature and pressure controls, and connections for inert gas blanketing.
- Charging vessels for reactants.

- Distillation column with condenser and receiver.
- Filtration system.
- Storage tanks for the final product.

Procedure:

- **Reactor Preparation:** The reactor is thoroughly cleaned, dried, and purged with dry nitrogen to remove all traces of moisture and oxygen. An inert atmosphere is maintained throughout the process.
- **Solvent Charging:** A calculated amount of the inert solvent is charged into the reactor.
- **Aluminum Trichloride Addition:** Anhydrous aluminum trichloride is added to the solvent with agitation to form a slurry.
- **Triethylaluminum Addition:** Triethylaluminum is slowly fed into the reactor containing the aluminum trichloride slurry. The addition rate is carefully controlled to manage the exothermic reaction and maintain the desired temperature, typically between 50-100°C.
- **Reaction:** The reaction mixture is held at the target temperature with continuous agitation for a specified period to ensure the reaction goes to completion.
- **Purification:** The crude **Diethylaluminum chloride** is purified by distillation under reduced pressure. The distillation is carried out to separate the DEAC from the solvent and any unreacted starting materials or byproducts.
- **Quality Control:** Samples are taken for analysis to ensure the product meets the required specifications for aluminum content, chloride content, and purity.
- **Packaging and Storage:** The purified **Diethylaluminum chloride** is transferred to specialized storage tanks or shipping containers under a blanket of dry nitrogen. Containers are typically fabricated from carbon steel.[1]

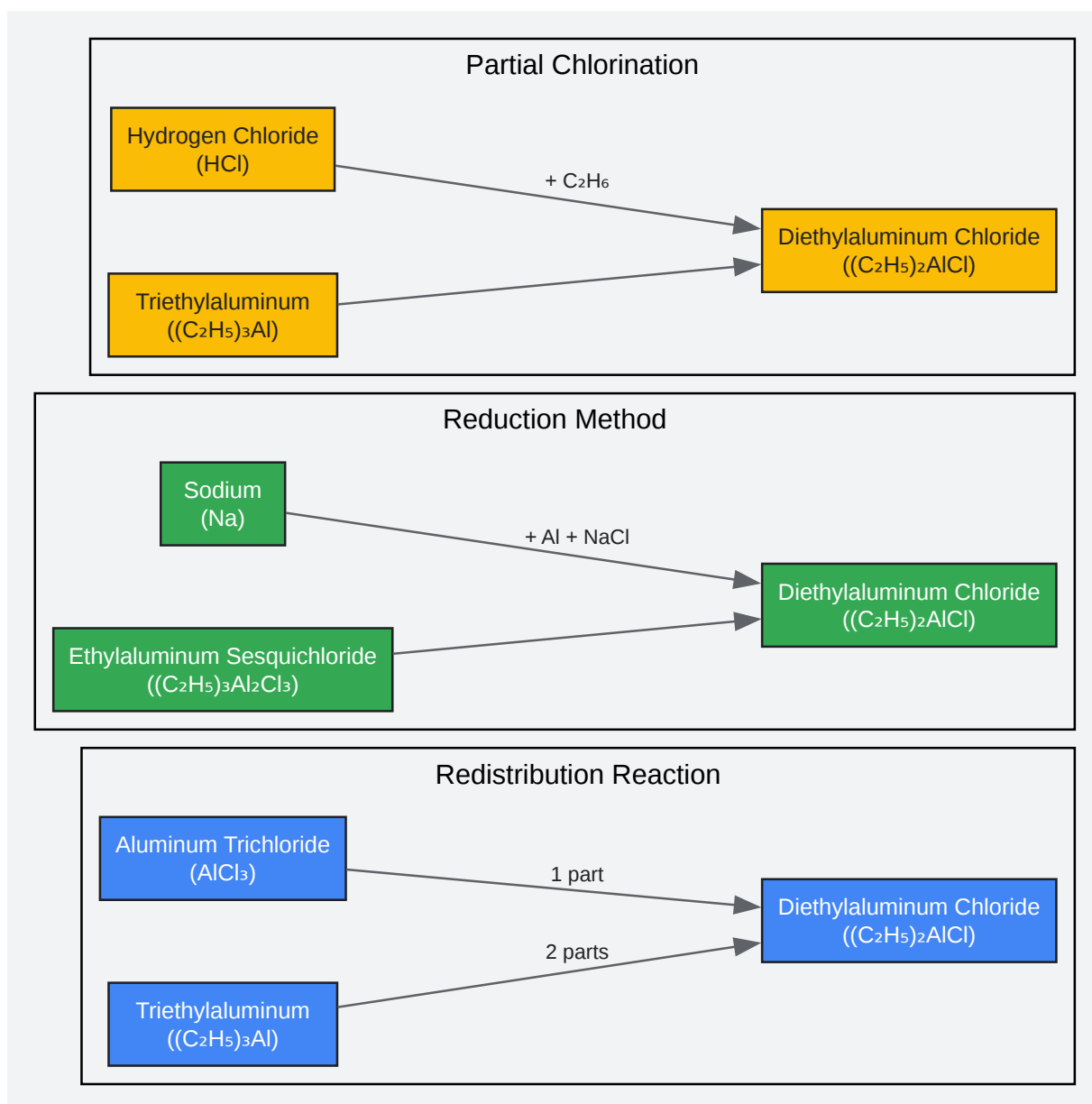
Safety and Handling

Diethylaluminum chloride is a highly hazardous material and requires stringent safety protocols for handling.

- **Pyrophoric:** DEAC ignites spontaneously on contact with air.[\[1\]](#)
- **Water-Reactive:** It reacts violently with water, releasing flammable gases.[\[1\]](#)
- **Corrosive:** Causes severe burns to skin and eyes.[\[4\]](#)[\[5\]](#)
- **Handling:** All handling and transfers must be conducted under an inert, dry atmosphere (e.g., nitrogen or argon).[\[1\]](#)
- **Personal Protective Equipment (PPE):** Fire-retardant clothing, chemical-resistant gloves, and full-face protection are mandatory.
- **Storage:** Store in a cool, dry, well-ventilated area, away from sources of ignition and incompatible materials.[\[5\]](#)

Visualizations

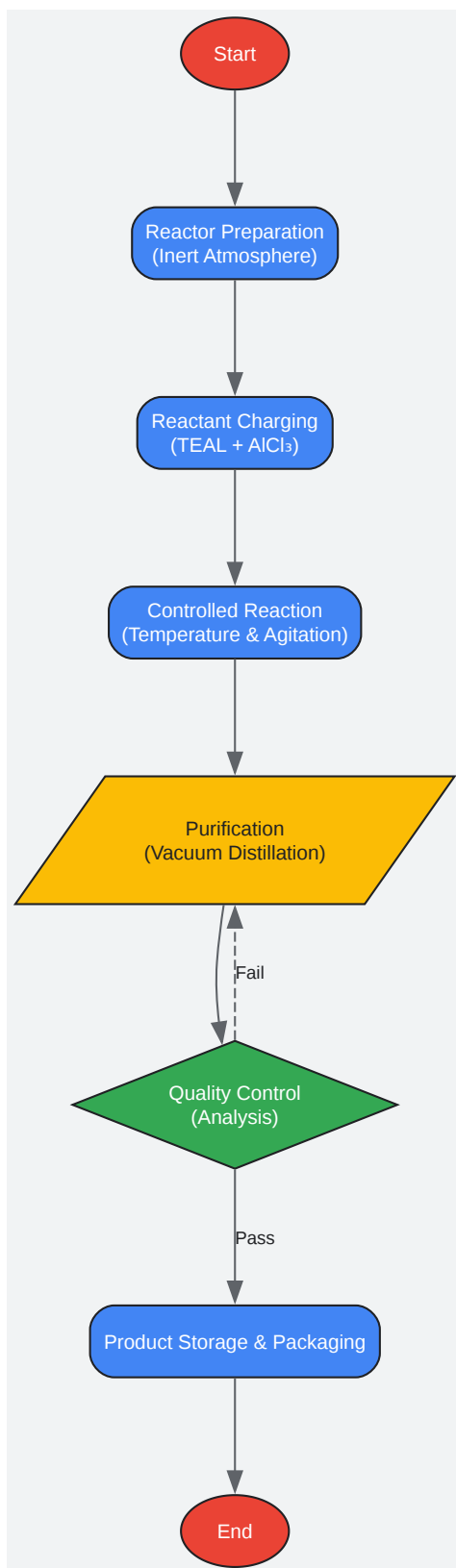
Signaling Pathways (Chemical Synthesis Routes)



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Caption: Primary commercial synthesis routes for **Diethylaluminum chloride**.

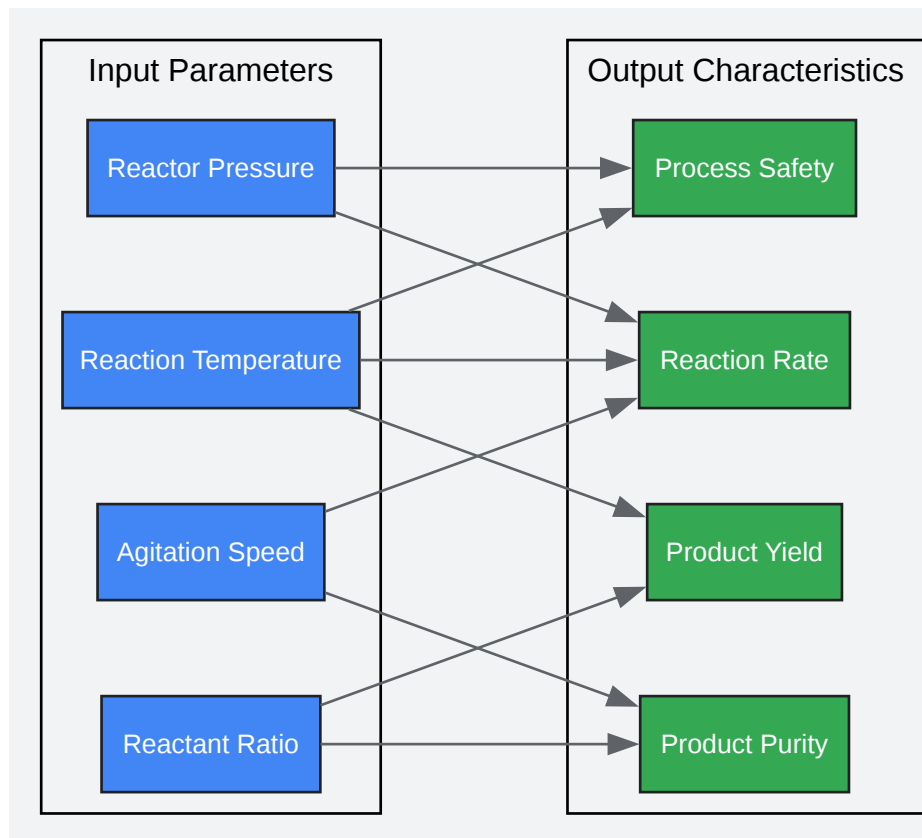
Experimental Workflow for Commercial Production



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Caption: Generalized workflow for the commercial production of DEAC.

Logical Relationship of Key Process Parameters



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Caption: Interdependencies of key process parameters in DEAC synthesis.

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- To cite this document: BenchChem. [Commercial Production of Diethylaluminum Chloride: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668794#commercial-production-of-diethylaluminum-chloride>]

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